

# Technical Support Center: Chromatographic Resolution of Amino Acids

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## Compound of Interest

Compound Name: *Lysine alanine*

Cat. No.: *B13140777*

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Welcome to the technical support center for chromatographic analysis. This resource provides in-depth troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve common issues encountered when separating lysine and alanine.

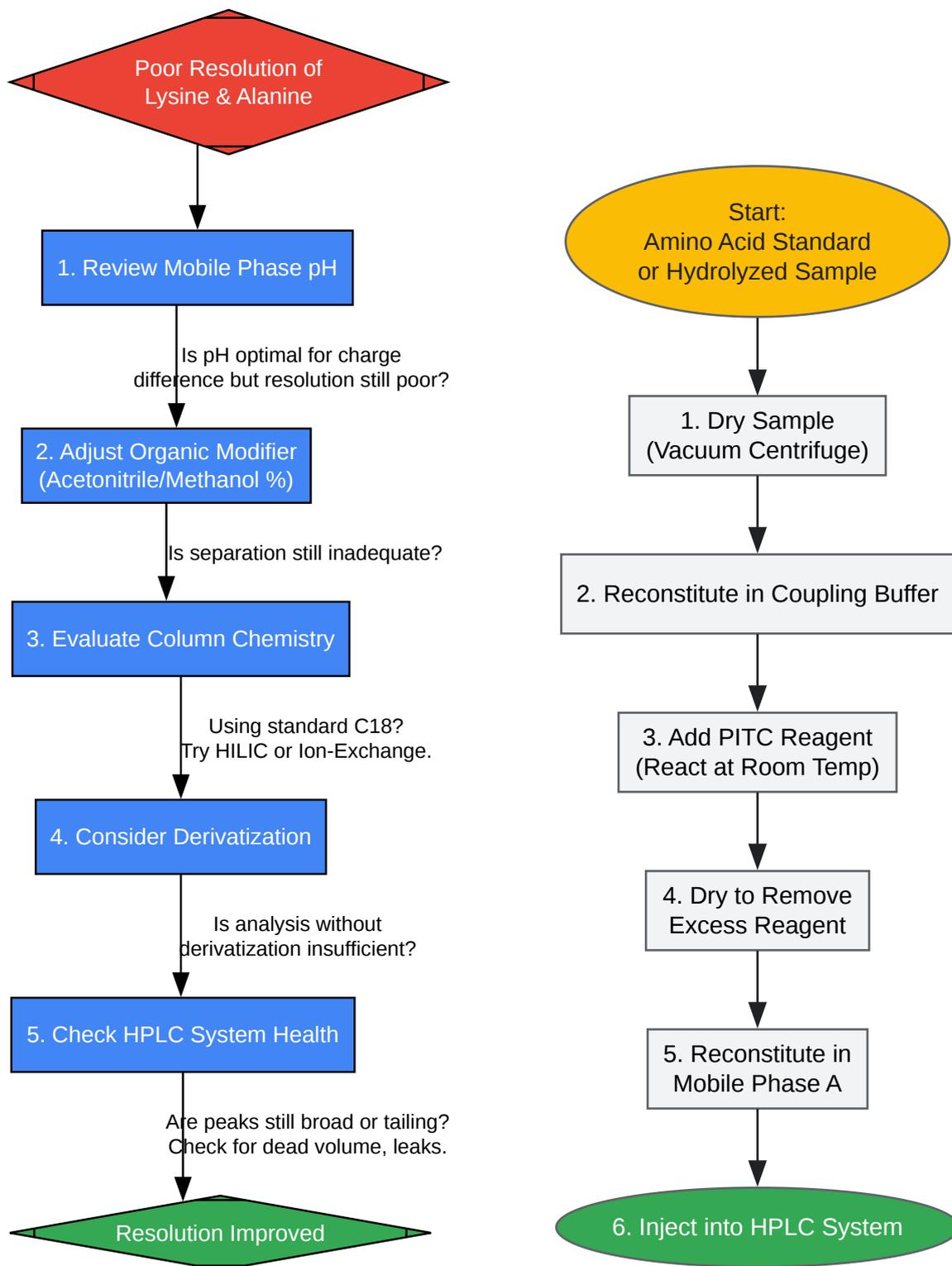
## Troubleshooting Guide: Improving Peak Resolution

This guide addresses specific problems related to the chromatographic resolution of lysine and alanine in a question-and-answer format.

Q1: My lysine and alanine peaks are co-eluting or showing very poor resolution in reversed-phase HPLC. What are the primary factors to investigate?

A1: Co-elution of lysine and alanine in reversed-phase HPLC is a common challenge due to their polar nature and similar structures. The primary factors to investigate are the mobile phase composition (especially pH), column chemistry, and the potential need for chemical derivatization. Poor resolution can often be traced back to inappropriate mobile phase pH, which affects the ionization state of the amino acids, or a column that isn't providing sufficient retention for these polar compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)

A logical troubleshooting workflow can be visualized as follows:



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## References

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